

# Indeno(1,2,3-cd)pyren-10-ol proper disposal procedures

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## Compound of Interest

Compound Name: *Indeno(1,2,3-cd)pyren-10-ol*

CAS No.: 99520-60-2

Cat. No.: B13139588

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## Critical Safety Directive: The "Why" Before the "How"

STOP. Before handling **Indeno(1,2,3-cd)pyren-10-ol**, understand that you are working with a potent polycyclic aromatic hydrocarbon (PAH) derivative.<sup>[1][2]</sup>

While the parent compound, Indeno(1,2,3-cd)pyrene, is a documented IARC Group 2B carcinogen and a U-listed hazardous waste (U137) under US EPA RCRA regulations, the 10-ol (10-hydroxy) metabolite introduces a hydroxyl group to the aromatic ring system.<sup>[1][2]</sup> This functionalization increases polarity, potentially altering bioavailability and enzymatic interaction compared to the parent hydrocarbon.<sup>[2]</sup>

Operational Axiom: Treat **Indeno(1,2,3-cd)pyren-10-ol** with the same rigorous containment protocols as the parent carcinogen.<sup>[1][2]</sup> There is no "safe" threshold for drain disposal.<sup>[1][2]</sup> Destructive incineration is the only validated disposal method.<sup>[2]</sup>

## Compound Profile & Waste Characterization

To dispose of this chemical correctly, you must classify the waste stream accurately.[2] The 10-ol derivative is often synthesized in small quantities for metabolic studies, meaning it is usually found in solution (methanol, DMSO, or acetone) or as a dry film in vials.[2]

Property	Data / Status	Operational Implication
Parent CAS	193-39-5 (Indeno[1,2,3-cd]pyrene)	Use U137 protocols as the baseline safety standard.[1][2]
Waste Classification	Hazardous (Toxic/Carcinogenic)	NEVER dispose of down the drain.[1][2] Segregate from general trash.[1][2]
Solubility	Lipophilic (Organic Solvents)	Water alone will not decontaminate surfaces.[1][2] Use Acetone or Hexane.[1][2]
Reactivity	Stable, but light-sensitive	Store waste in amber glass or foil-wrapped containers to prevent uncontrolled photodegradation before disposal.[1][2]
EPA RCRA Status	U-Listed (Parent); Characteristic (Derivative)	Manage as "Hazardous Waste - Toxic" destined for fuel blending or incineration.[1][2]

## Pre-Disposal: The Containment Shield[2]

You cannot safely dispose of what you cannot safely handle.

- Engineering Controls: All transfers must occur within a Class II Type A2 Biosafety Cabinet or a certified chemical fume hood to prevent inhalation of lyophilized dusts.[2]
- PPE Stratification:
  - Hands: Double-gloving is mandatory.[1][2]
    - Inner Layer: Nitrile (4 mil).[1][2]

- Outer Layer: Nitrile (minimum 4 mil) or Silver Shield® (Laminate) if handling concentrated stock solutions in organic solvents (e.g., Dichloromethane), as PAHs can permeate standard nitrile over time.[1][2]
- Body: Tyvek® lab coat or chemically resistant apron.[1][2] Standard cotton lab coats absorb PAHs and become secondary contamination sources.[2]

## Step-by-Step Disposal Protocols

### Scenario A: Liquid Waste (Stock Solutions, Reaction Mixtures)[1]

The Trap: Do not mix with oxidizers (peroxides, nitric acid).[1][2] PAHs can form highly toxic quinones upon incomplete oxidation.[1][2]

- Segregation: Designate a specific waste container labeled "HAZARDOUS WASTE - CARCINOGEN - PAH ORGANIC."[1][2]
- Solvent Compatibility: Ensure the waste solvent (e.g., Methanol, DMSO) is compatible with the container (HDPE is generally safe; Glass is preferred for long-term storage of PAHs to prevent sorption to plastic walls).[1][2]
- Transfer: Pour liquid waste into the container using a funnel to prevent drips.
- Rinsing: Rinse the original vial with a small volume of acetone. Add this rinse to the hazardous waste container. Do not put the rinse down the drain.[2]
- Closure: Cap tightly. Do not leave the funnel in the bottle.

### Scenario B: Solid Waste (Vials, Syringes, Contaminated Gloves)

The Trap: "Empty" vials are not empty. Residual PAH films are potent.[1][2]

- Trace Contamination: Items with visible residue must be treated as hazardous waste.[1][2]
- Sharps: Contaminated needles/syringes go immediately into a red biohazard/sharps container labeled for incineration.[1][2]

- Dry Solids (Gloves/Wipes): Place in a clear, heavy-duty hazardous waste bag (polyethylene).  
[1][2]
- Sealing: Goose-neck seal the bag and tape it shut. Place this bag inside a secondary rigid container (fiber drum or bucket) labeled "Solid Hazardous Waste - Debris Contaminated with Carcinogens." [1][2]

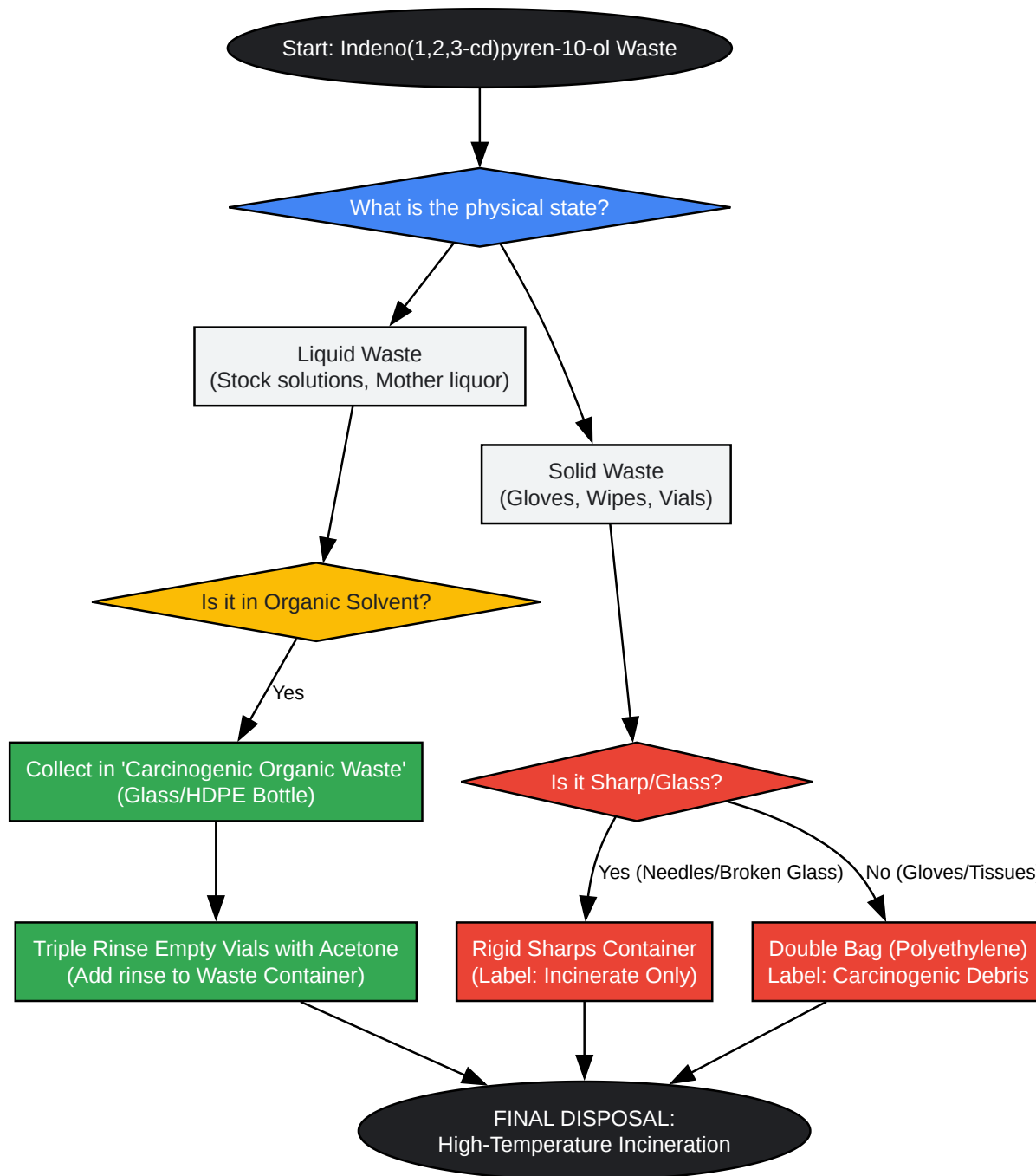
## Decontamination Verification (The Self-Validating System)

After clearing the waste, you must validate that the workspace is clean. [2][3]

- Solvent Wash: Spray the work surface with Acetone or Ethanol. [2] PAHs are not water-soluble; soap and water alone will just spread the contamination. [1][2]
- Surfactant Wash: Follow the solvent wipe with a detergent solution (e.g., Alconox) to remove the solvent residue. [1][2]
- The UV Check (Validation):
  - Many PAHs, including Indeno(1,2,3-cd)pyrene derivatives, exhibit fluorescence under UV light. [1][2]
  - Procedure: Darken the room and pass a handheld long-wave UV lamp (365 nm) over the work area. [1][2]
  - Result: Blue/Green fluorescence indicates residual contamination. [1][2] Repeat the solvent wash if detected. [2]

## Workflow Visualization

The following diagram illustrates the decision logic for segregating **Indeno(1,2,3-cd)pyren-10-ol** waste streams.



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Caption: Decision logic for segregating **Indeno(1,2,3-cd)pyren-10-ol** waste streams ensuring total destruction via incineration.

## Emergency Procedures

- Spills:
  - Isolate: Evacuate the immediate area.
  - PPE: Don double nitrile gloves and a P100 respirator if dust is present.[2]
  - Absorb: Cover liquid spills with absorbent pads or vermiculite.[1][2] Do not use paper towels alone (they may spread the solvent).[1][2]
  - Clean: Wipe area with Acetone, then soap and water.[2]
  - Dispose: All cleanup materials go into the Solid Hazardous Waste stream.

## References

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## Sources

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